

Measuring Src Kinase Kinetics with a Peptide Substrate: Application Notes and Protocols

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Compound of Interest

Compound Name: *Src Optimal Peptide Substrate*

Cat. No.: *B13911394*

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Introduction

Src, a non-receptor tyrosine kinase, is a critical signaling molecule involved in a myriad of cellular processes including proliferation, differentiation, survival, and migration. Its dysregulation is frequently implicated in the development and progression of various cancers, making it a key target for therapeutic intervention. Accurate measurement of Src kinase activity is paramount for understanding its biological function and for the discovery and characterization of novel inhibitors. This document provides detailed application notes and protocols for measuring the kinetic parameters of Src kinase using peptide substrates.

Data Presentation: Src Kinase Kinetic Parameters

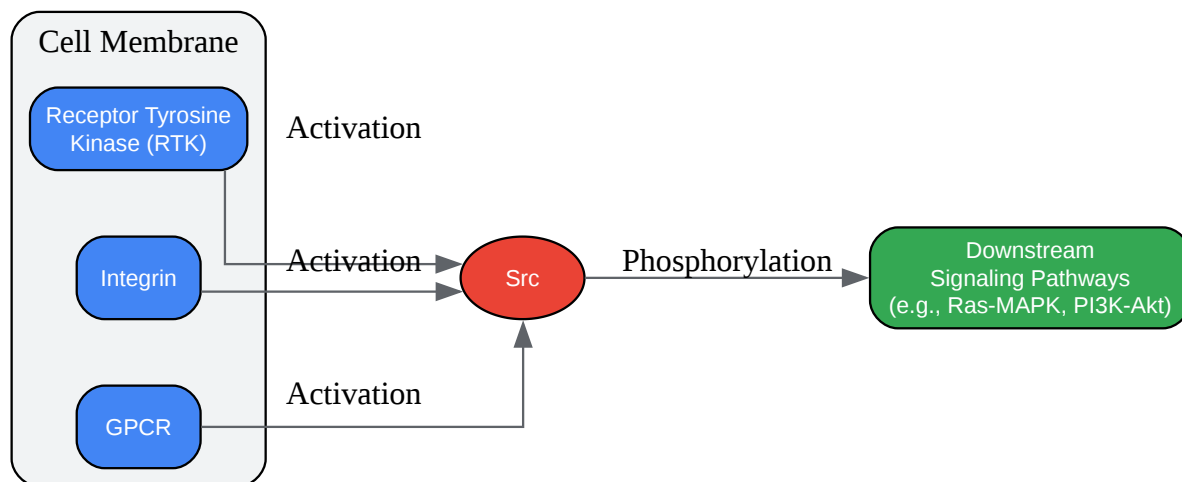
The efficiency of a peptide substrate for a kinase is determined by its Michaelis constant (K_m) and catalytic rate constant (k_{cat}). A lower K_m value indicates a higher affinity of the enzyme for the substrate, while a higher k_{cat} value signifies a faster turnover rate. The catalytic efficiency of the enzyme is best represented by the k_{cat}/K_m ratio. Below is a summary of available kinetic data for Src kinase with commonly used peptide substrates.

Src Isoform	Peptide Substrate Sequence	K _m (μM)	k _{cat} (s ⁻¹)	k _{cat} /K _m (M ⁻¹ s ⁻¹)
v-Src	EIYGEFKKK	33 - 36	-	-
c-Src (catalytic domain)	Ac-AEEEEIYGEFEA-NH ₂	494	-	-

Note: Comprehensive and directly comparable kinetic data for a wide range of Src peptide substrates is limited in publicly available literature. The values presented are compiled from different studies and experimental conditions, which may affect direct comparisons.

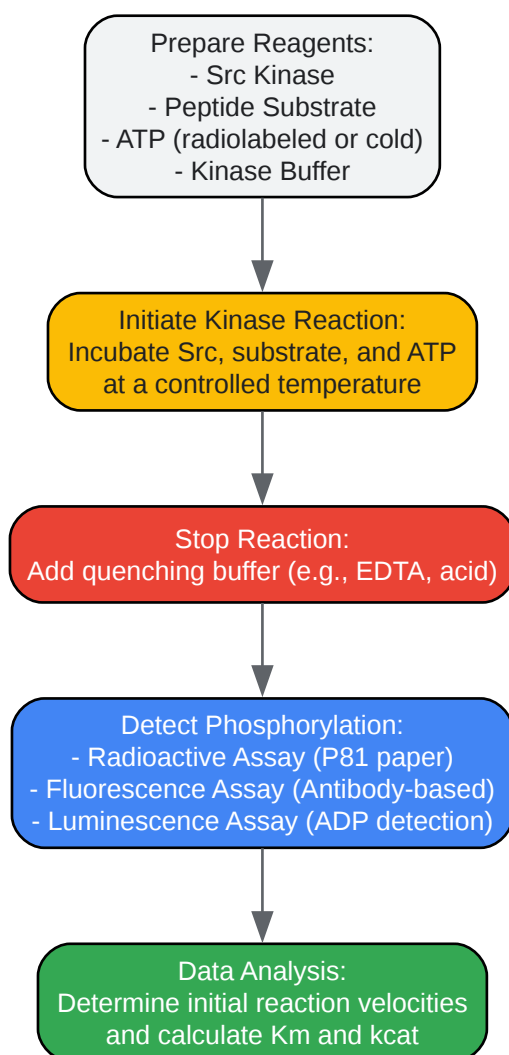
Signaling Pathway and Experimental Workflow

To provide a conceptual framework, the following diagrams illustrate the general Src signaling pathway and a typical experimental workflow for a Src kinase kinetic assay.



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Caption: A simplified diagram of the Src signaling pathway.



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com